

solubility of 3,4-Difluoronitrobenzene in organic solvents

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Compound of Interest

Compound Name: 3,4-Difluoronitrobenzene

Cat. No.: B149031

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An In-depth Technical Guide on the Solubility of **3,4-Difluoronitrobenzene** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **3,4-Difluoronitrobenzene** in various organic solvents. This information is critical for its application in chemical synthesis, particularly in the pharmaceutical and agrochemical industries where it serves as a key intermediate.^[1] Understanding its solubility is essential for reaction optimization, purification processes, and formulation development.

Physicochemical Properties of 3,4-Difluoronitrobenzene

3,4-Difluoronitrobenzene is a clear yellow liquid at room temperature.^[2] It is known to be insoluble in water. Key physical properties are summarized in the table below.

Property	Value
Molecular Formula	C ₆ H ₃ F ₂ NO ₂
Molecular Weight	159.09 g/mol
Boiling Point	76-80 °C at 11 mmHg
Density	1.437 g/mL at 25 °C
Refractive Index	n ₂₀ /D 1.509

Quantitative Solubility Data

While specific quantitative data for the solubility of **3,4-Difluoronitrobenzene** in a broad range of organic solvents is not readily available in the public domain, it is qualitatively known to be soluble in chloroform and methanol. For drug development and process chemistry, it is often necessary to determine these values experimentally. The following table provides a template for presenting such quantitative data, which would typically be expressed in terms of mole fraction, g/100g of solvent, or mg/mL at a specified temperature.

Organic Solvent	Temperature (°C)	Solubility (mole fraction, x)	Solubility (g/100g solvent)
Methanol	25	Data not available	Data not available
Ethanol	25	Data not available	Data not available
Acetone	25	Data not available	Data not available
Ethyl Acetate	25	Data not available	Data not available
Toluene	25	Data not available	Data not available
Dichloromethane	25	Data not available	Data not available
Chloroform	25	Data not available	Data not available

Note: The absence of data highlights a knowledge gap and the necessity for experimental determination for specific applications.

Experimental Protocols for Solubility Determination

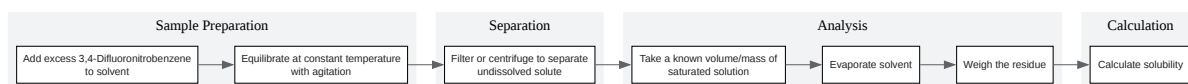
The solubility of **3,4-Difluoronitrobenzene** in organic solvents can be determined using several established methods. The choice of method depends on factors such as the required accuracy, the amount of sample available, and the nature of the solvent.

Gravimetric Method

The gravimetric method is a straightforward and widely used technique for determining the solubility of a solid or liquid in a solvent.

Methodology:

- **Saturation:** An excess amount of **3,4-Difluoronitrobenzene** is added to a known volume or mass of the organic solvent in a sealed container.
- **Equilibration:** The mixture is agitated at a constant temperature for a sufficient period to ensure that equilibrium is reached and the solution is saturated.
- **Separation:** The undissolved solute is separated from the saturated solution by filtration or centrifugation.
- **Solvent Evaporation:** A precisely measured aliquot of the clear saturated solution is transferred to a pre-weighed container.
- **Mass Determination:** The solvent is carefully evaporated, and the container with the residue (the dissolved **3,4-Difluoronitrobenzene**) is weighed.
- **Calculation:** The solubility is calculated from the mass of the residue and the volume or mass of the solvent in the aliquot.



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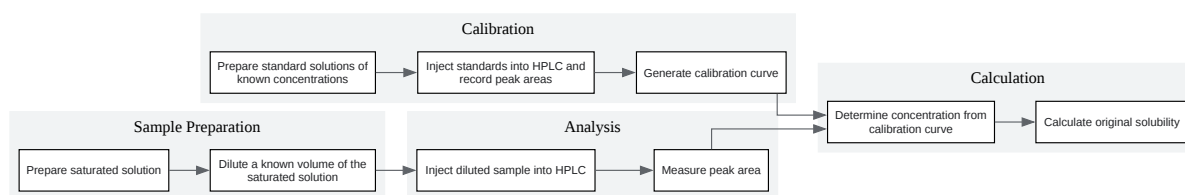
Gravimetric Method Workflow

High-Performance Liquid Chromatography (HPLC) Method

HPLC is a sensitive and accurate method for determining solubility, especially for compounds that are soluble at low concentrations.

Methodology:

- **Calibration Curve:** A series of standard solutions of **3,4-Difluoronitrobenzene** with known concentrations in the chosen mobile phase are prepared and injected into the HPLC to generate a calibration curve (peak area vs. concentration).
- **Saturated Solution Preparation:** A saturated solution is prepared as described in the gravimetric method.
- **Dilution:** A small, accurately measured volume of the clear saturated solution is diluted with a suitable solvent to a concentration that falls within the range of the calibration curve.
- **HPLC Analysis:** The diluted sample is injected into the HPLC, and the peak area corresponding to **3,4-Difluoronitrobenzene** is measured.
- **Concentration Determination:** The concentration of the diluted sample is determined from the calibration curve.
- **Solubility Calculation:** The solubility of **3,4-Difluoronitrobenzene** in the original solvent is calculated by taking the dilution factor into account.

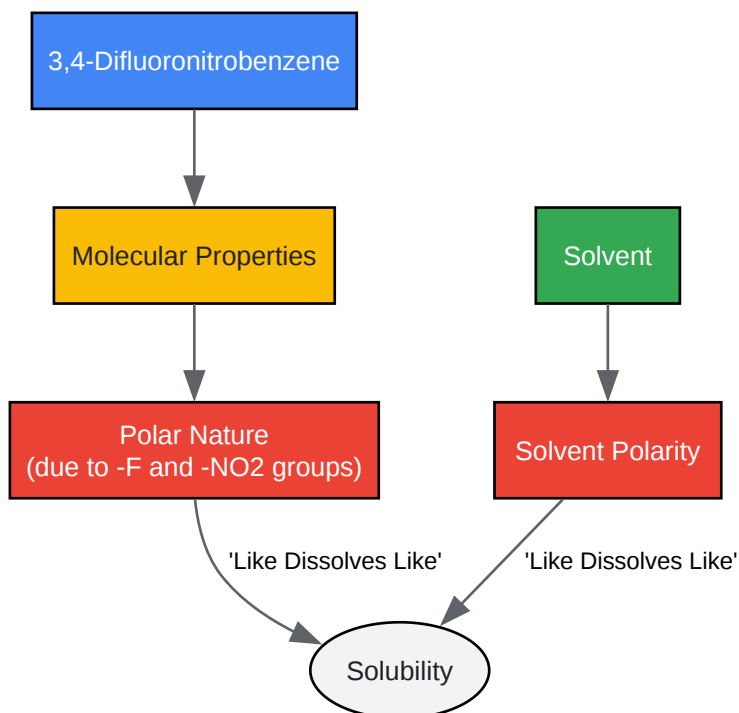


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HPLC Method Workflow

Logical Relationships in Solubility

The solubility of a compound like **3,4-Difluoronitrobenzene** is governed by the principle of "like dissolves like." This means that its solubility will be higher in solvents with similar polarity. The presence of two fluorine atoms and a nitro group makes the molecule polar.



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Factors Influencing Solubility

Conclusion

This technical guide has outlined the key physicochemical properties of **3,4-Difluoronitrobenzene** and the standard methodologies for determining its solubility in organic solvents. While comprehensive quantitative solubility data is not widely published, the provided experimental protocols offer a clear path for researchers and drug development professionals to obtain this crucial information for their specific applications. The understanding and experimental determination of solubility are fundamental steps in the successful utilization of this important chemical intermediate.

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References

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